

1-Chlorodecane: A Technical Guide to its Natural Occurrence and Environmental Fate

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Compound of Interest

Compound Name: 1-Chlorodecane

Cat. No.: B1668793

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For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of **1-chlorodecane**, a short-chain chlorinated alkane (SCCA). The document focuses on its natural occurrence, environmental fate, and the analytical methodologies used for its study. Due to the limited availability of data specific to **1-chlorodecane**, information from closely related compounds and the broader category of SCCAs is included to provide a more complete picture. This guide summarizes key quantitative data in tabular format, details experimental protocols, and presents visual diagrams of degradation pathways and analytical workflows to support research and development activities.

Introduction

1-Chlorodecane ($C_{10}H_{21}Cl$) is a member of the short-chain chlorinated alkanes (SCCAs), a class of compounds that have been used in various industrial applications, including as plasticizers and flame retardants. Growing environmental and health concerns have led to increased scrutiny of these compounds. This guide synthesizes the available technical information regarding the natural occurrence and environmental behavior of **1-chlorodecane** to serve as a resource for the scientific community.

Natural Occurrence

Current scientific literature indicates that short-chain chlorinated alkanes, including **1-chlorodecane**, are not naturally occurring substances. Their presence in the environment is attributed to anthropogenic sources, primarily through industrial manufacturing and the use and disposal of products containing these compounds.

Environmental Fate

The environmental fate of **1-chlorodecane** is governed by a combination of its physical-chemical properties and its susceptibility to various degradation processes. As a class of compounds, SCCAs are generally considered persistent, bioaccumulative, and toxic to aquatic organisms.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-chlorodecane** is presented in Table 1. These properties influence its distribution and behavior in the environment.

Table 1: Physical and Chemical Properties of **1-Chlorodecane**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₁ Cl	[1]
Molecular Weight	176.73 g/mol	[2]
Appearance	Colorless liquid	[2]
Melting Point	-34 °C	[2]
Boiling Point	223 °C	[2]
Flash Point	83 °C	[2]
Water Solubility	Low	[1]
Log K _{ow} (Octanol-Water Partition Coefficient)	~5.1 (Estimated for SCCAs)	

Abiotic Degradation

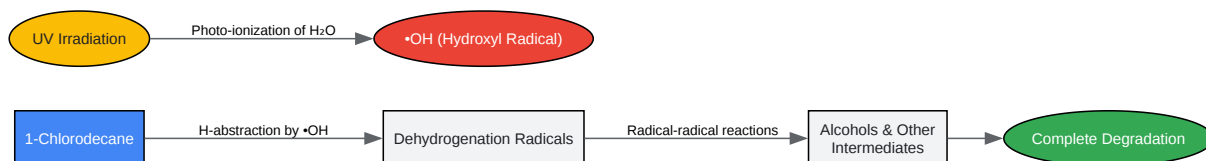
Photochemical Degradation

A key study investigated the photochemical degradation of **1-chlorodecane** in an aqueous solution under UV irradiation. The study found that **1-chlorodecane** can be completely degraded within 120 minutes, with hydroxyl radicals ($\bullet\text{OH}$) being the primary reactive species responsible for this degradation.[3] The degradation follows pseudo-first-order kinetics.

Table 2: Photochemical Degradation of **1-Chlorodecane** in Aqueous Solution

Parameter	Value	Conditions	Reference
Degradation Time	120 min for complete degradation	UV irradiation	[3]
Half-life ($t_{1/2}$)	24.4 min	UV irradiation	[4]
Dechlorination Efficiency	~85% within 120 min	UV irradiation	[4]

The proposed photochemical degradation of **1-chlorodecane** is initiated by UV irradiation, leading to the formation of hydroxyl radicals which then abstract a hydrogen atom from the decane chain. This process generates various dehydrogenation radicals that can further react to form alcohols and other intermediates.[3]



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Caption: Proposed photochemical degradation pathway of **1-chlorodecane**.

Hydrolysis

For primary chloroalkanes like **1-chlorodecane**, the rate of hydrolysis under typical environmental conditions is expected to be very slow and therefore a negligible degradation pathway.

Biodegradation

While specific experimental data on the biodegradation of **1-chlorodecane** is not readily available, studies on closely related short-chain chlorinated paraffins indicate that they are generally resistant to biodegradation. However, some microorganisms have been shown to degrade chlorinated alkanes under specific conditions. For instance, 1-chlorododecane was found to be readily biodegradable in a standard OECD test.[\[5\]](#)

Bioaccumulation and Soil Mobility

The high octanol-water partition coefficient (Log K_{ow}) of SCCAs suggests a high potential for bioaccumulation in aquatic organisms. The soil adsorption coefficient (K_{oc}) is also expected to be high, indicating low mobility in soil and a tendency to partition to sediment and sludge.

Table 3: Estimated Environmental Fate Parameters for **1-Chlorodecane** and Related Compounds

Parameter	Value	Compound/Class	Reference
Bioconcentration Factor (BCF)	High potential (B3)	1-Chlorododecane	[5]
Log K _{oc} (Soil Adsorption Coefficient)	4.0 (estimated)	1-Chlorododecane	[5]

Experimental Protocols

Detailed experimental protocols for studying the environmental fate of **1-chlorodecane** are scarce. The following sections provide a detailed protocol from a key photochemical degradation study and a general methodology for the analysis of chlorinated alkanes in environmental samples.

Photochemical Degradation of 1-Chlorodecane in Aqueous Solution

This protocol is based on the methodology described by Zhang et al. (2019).[\[3\]](#)

Objective: To determine the photochemical degradation kinetics and identify degradation products of **1-chlorodecane** in water.

Materials and Reagents:

- **1-Chlorodecane** (analytical standard)
- Ultrapure water
- Acetonitrile (HPLC grade)
- Photoreactor equipped with a low-pressure mercury lamp (emitting at 254 nm)
- Quartz tubes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Gas Chromatography-Mass Spectrometry (GC-MS) system
- Solid-Phase Microextraction (SPME) fibers

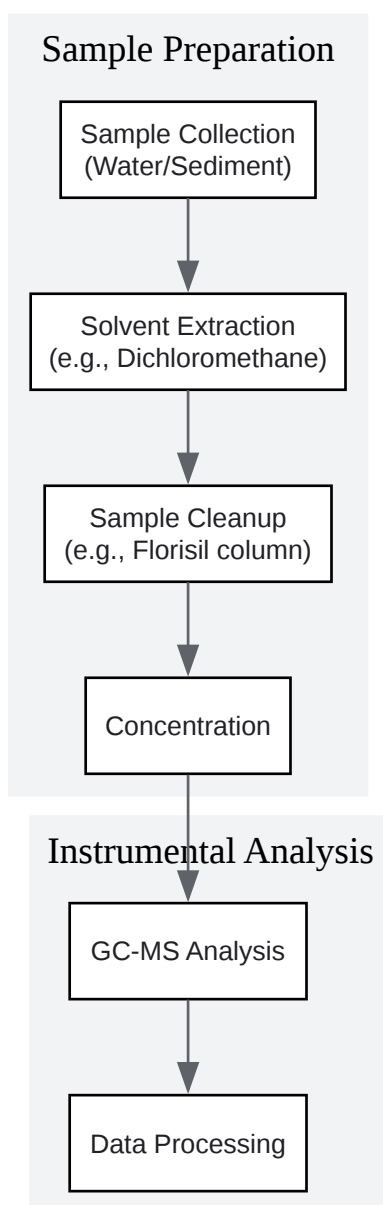
Procedure:

- **Sample Preparation:** Prepare a stock solution of **1-chlorodecane** in acetonitrile. Spike the appropriate volume of the stock solution into ultrapure water in quartz tubes to achieve the desired initial concentration (e.g., 5 mg/L).
- **Photoreaction:** Place the quartz tubes in the photoreactor. Irradiate the samples with the UV lamp. Withdraw samples at predetermined time intervals (e.g., 0, 10, 20, 40, 60, 90, 120 min).
- **Analysis of 1-Chlorodecane Concentration:**
 - Extract the aqueous samples using a suitable solvent (e.g., n-hexane).
 - Analyze the extracts using an HPLC system equipped with a C18 column.
 - Use a mobile phase of acetonitrile and water.

- Monitor the concentration of **1-chlorodecane** by measuring the absorbance at a specific wavelength.
- Identification of Degradation Products:
 - Extract the irradiated samples using SPME.
 - Analyze the extracted compounds using a GC-MS system.
 - Identify the degradation products by comparing their mass spectra with a spectral library (e.g., NIST).

General Protocol for Analysis of Chlorinated Alkanes in Environmental Samples (e.g., Water, Sediment)

This protocol provides a general workflow for the extraction and analysis of short-chain chlorinated alkanes from environmental matrices.



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Caption: General experimental workflow for SCCA analysis.

Objective: To quantify the concentration of **1-chlorodecane** and other SCCAs in water and sediment samples.

Materials and Reagents:

- High-purity solvents (e.g., dichloromethane, hexane)

- Anhydrous sodium sulfate
- Florisil or silica gel for cleanup
- Gas Chromatograph with an Electron Capture Detector (GC-ECD) or Mass Spectrometer (GC-MS)

Procedure:

- Sample Extraction (Water):
 - Collect a water sample (e.g., 1 L) in a glass bottle.
 - Perform a liquid-liquid extraction using a non-polar solvent like dichloromethane.
 - Dry the organic extract with anhydrous sodium sulfate.
- Sample Extraction (Sediment):
 - Collect a sediment sample and air-dry or freeze-dry it.
 - Perform a Soxhlet extraction with a suitable solvent mixture (e.g., hexane/acetone).
- Extract Cleanup:
 - Pass the concentrated extract through a column packed with an adsorbent like Florisil or silica gel to remove interfering compounds.
- Analysis:
 - Concentrate the cleaned extract to a small volume (e.g., 1 mL).
 - Inject an aliquot into a GC-ECD or GC-MS for separation and quantification.
 - Use an appropriate capillary column and temperature program to achieve good separation of the target analytes.

Conclusion

The available data suggests that **1-chlorodecane**, like other SCCAs, is an anthropogenic compound with the potential for persistence and bioaccumulation in the environment. While photochemical degradation in aqueous environments can occur, other degradation pathways such as hydrolysis and biodegradation are likely to be slow. Significant data gaps remain regarding its measured environmental concentrations, specific biodegradation rates in different environmental compartments, and its full toxicological profile. Further research is necessary to fully assess the environmental risks associated with **1-chlorodecane**. The methodologies and data presented in this guide provide a foundation for future research in this area.

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